

# Application Notes: 1-Tetradecanol as a Chemical Penetration Enhancer in Transdermal Studies

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## Compound of Interest

Compound Name: 1-Tetradecanol

Cat. No.: B15611103

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## Introduction

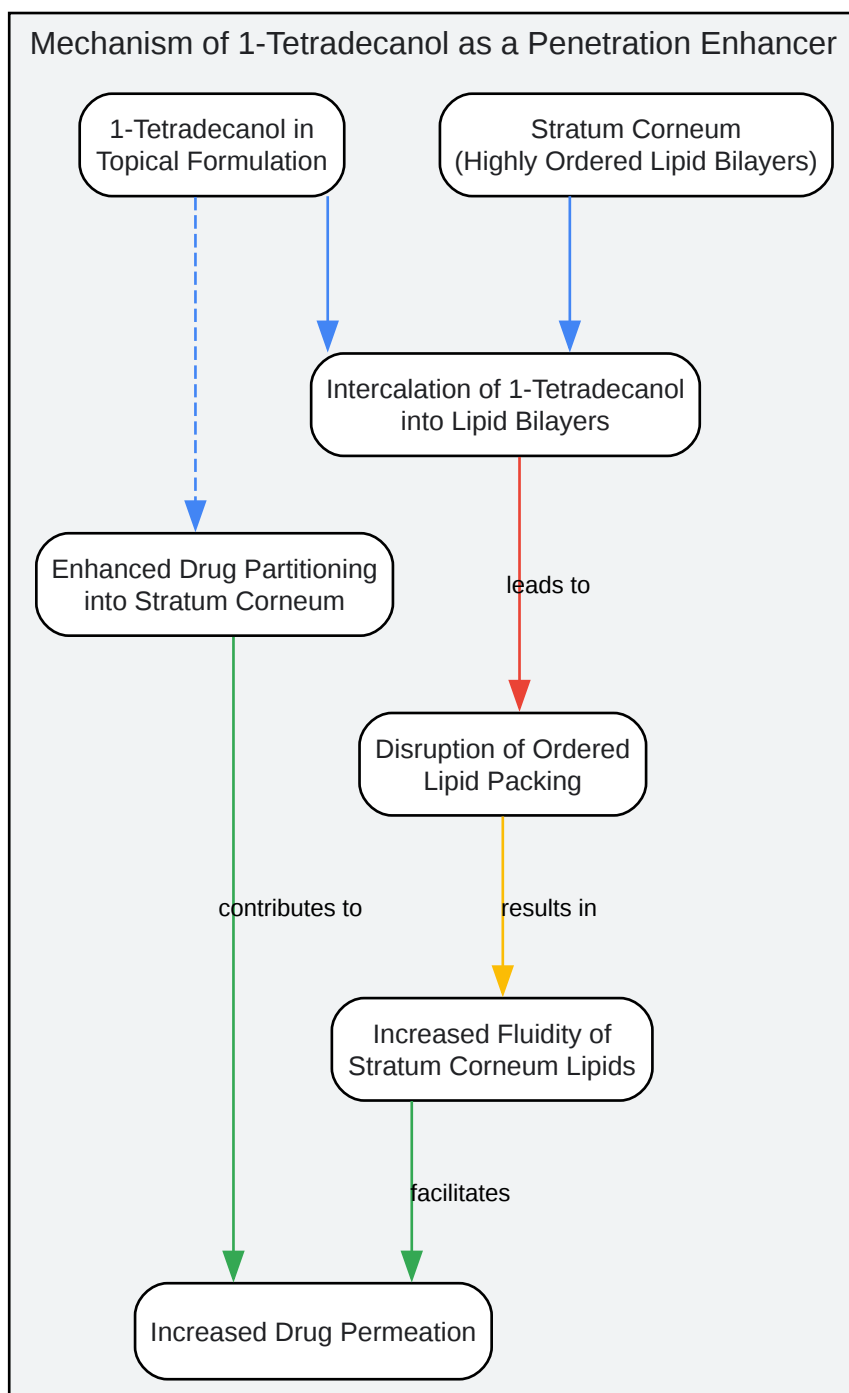
Transdermal drug delivery offers a non-invasive route for systemic drug administration, bypassing first-pass metabolism and allowing for controlled release.[1] However, the stratum corneum, the outermost layer of the skin, presents a formidable barrier to the permeation of most therapeutic agents.[1] Chemical penetration enhancers are compounds incorporated into topical formulations to reversibly decrease the barrier function of the stratum corneum and allow drugs to penetrate more readily into the systemic circulation.[2][3] **1-Tetradecanol**, also known as myristyl alcohol, is a long-chain saturated fatty alcohol that has been investigated for its efficacy as a chemical penetration enhancer.[1][4] Beyond its role as a penetration enhancer, **1-tetradecanol** also functions as an emollient and emulsion stabilizer in topical formulations.[4]

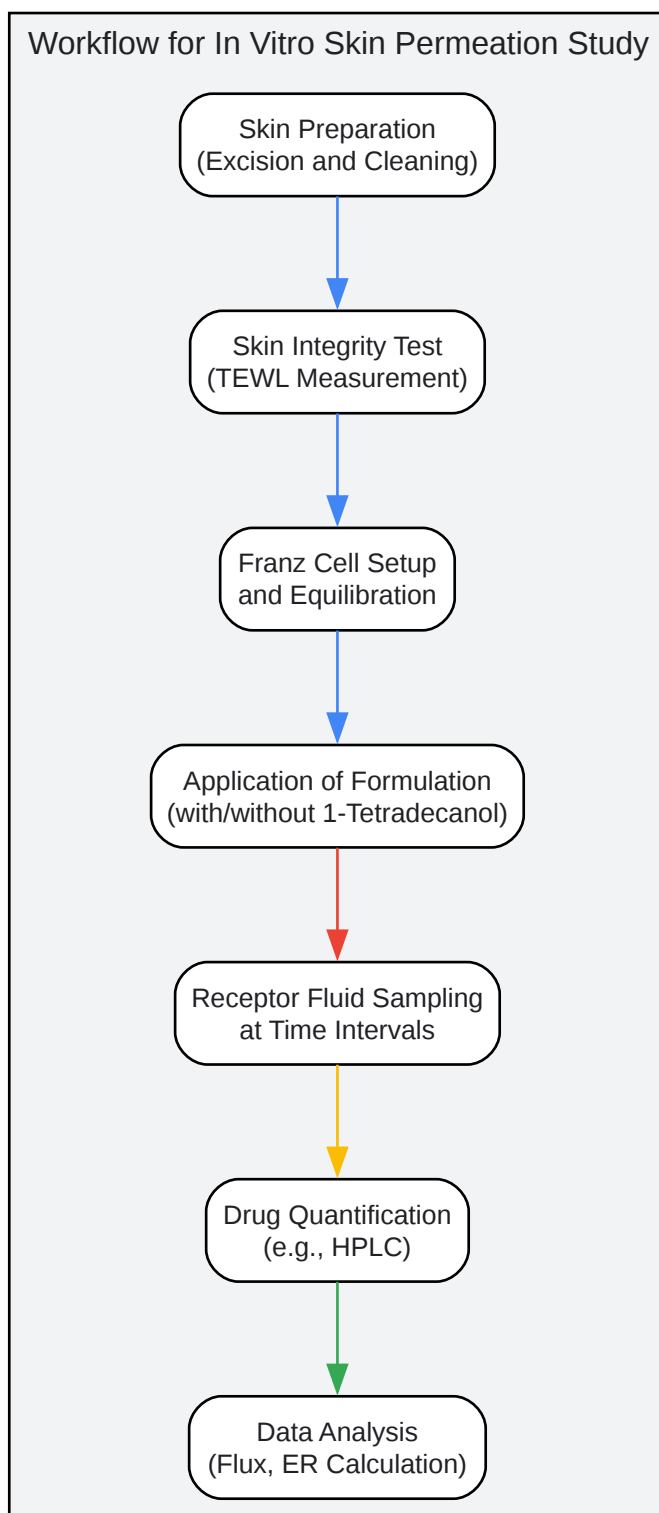
## Mechanism of Action

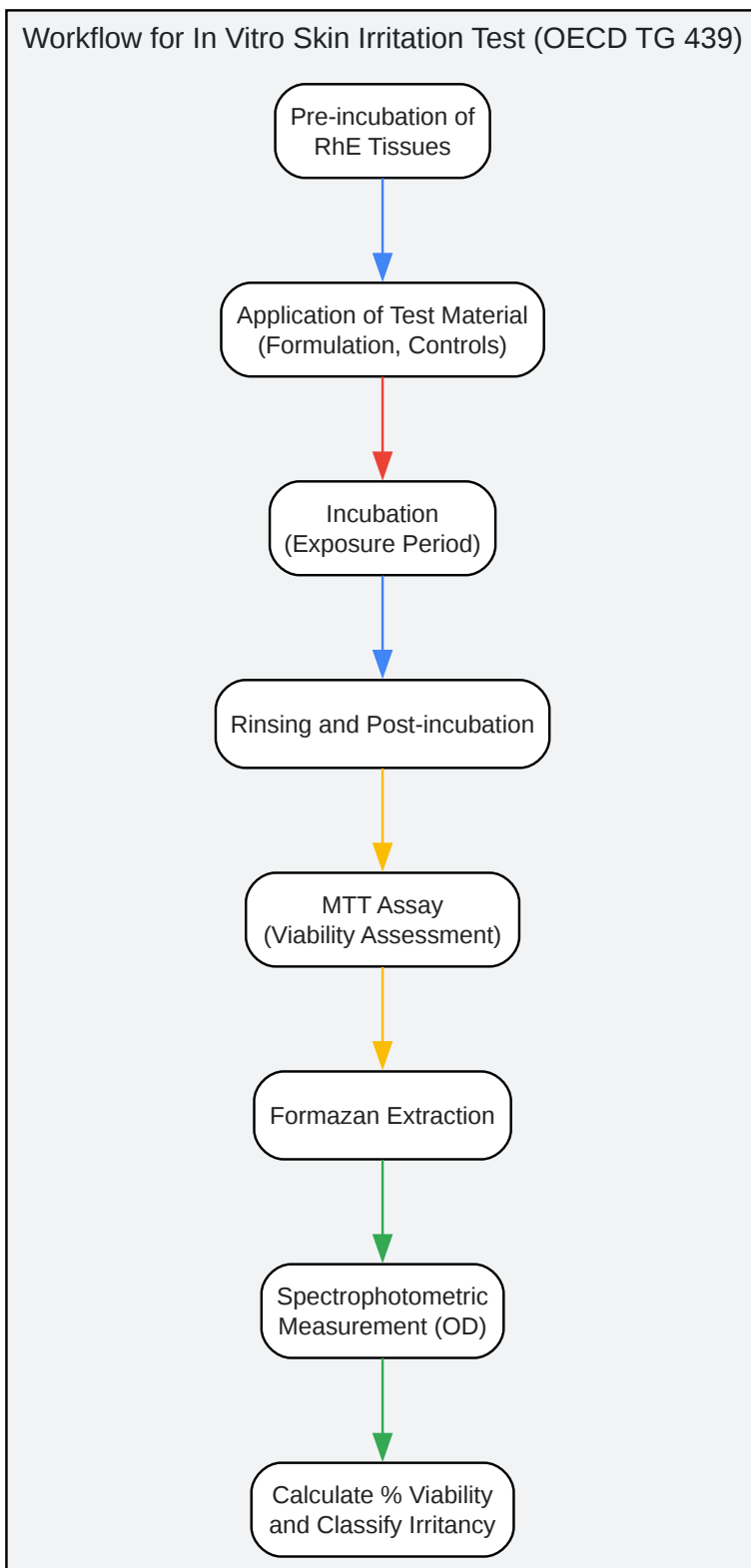
The primary mechanism by which **1-tetradecanol** enhances skin penetration is through its interaction with the lipids of the stratum corneum.[1] The stratum corneum is often described as a "brick and mortar" model, where the corneocytes (bricks) are embedded in a continuous lipid matrix (mortar) composed primarily of ceramides, cholesterol, and free fatty acids.[1] This organized lipid structure is crucial for the skin's barrier function.[1]

**1-Tetradecanol** enhances drug permeation through the following proposed mechanisms:

- **Disruption of Lipid Packing:** The long alkyl chain of **1-tetradecanol** intercalates into the lipid bilayers of the stratum corneum. This insertion disrupts the highly ordered and tight packing of the endogenous lipids, leading to an increase in their fluidity. This creates more permeable pathways, allowing drug molecules to diffuse more easily through the skin barrier.<sup>[1]</sup>
- **Increased Drug Partitioning:** By altering the physicochemical properties of the stratum corneum, **1-tetradecanol** can enhance the partitioning of a drug from the vehicle into the skin. This increased partitioning contributes to a higher concentration gradient, which is a driving force for diffusion.<sup>[1][5]</sup>







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